

# Application Notes and Protocols for 1-Methoxypentane in the Fragrance Industry

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## Compound of Interest

Compound Name: **1-Methoxypentane**

Cat. No.: **B3055027**

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## Application Notes

Topic: **1-Methoxypentane** and its role in the fragrance industry.

Introduction: **1-Methoxypentane**, also known as methyl pentyl ether, is a chemical compound with the molecular formula C<sub>6</sub>H<sub>14</sub>O.<sup>[1][2][3]</sup> An initial review of public domain resources, including chemical databases and patent literature, was conducted to ascertain its applications within the fragrance industry. The search did not yield any direct evidence or documentation supporting the use of **1-methoxypentane** as a fragrance ingredient in consumer or industrial products. The fragrance industry relies on a vast palette of natural and synthetic molecules to create scents, and there is an ongoing search for novel compounds with unique olfactory properties.<sup>[4][5][6][7]</sup> However, based on the available information, **1-methoxypentane** is not currently listed as a recognized fragrance material.

## Physicochemical Properties:

A summary of the key physicochemical properties of **1-methoxypentane** is provided in the table below. This data is essential for any potential formulation and safety assessment.

Property	Value	Reference
Molecular Formula	C6H14O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	102.17 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	628-80-8	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to pale yellow clear liquid (est.)	<a href="#">[8]</a>
Boiling Point	99.4°C at 760 mmHg	<a href="#">[1]</a>
Flash Point	4.5°C	<a href="#">[1]</a>
Vapor Pressure	44 mmHg at 25°C	<a href="#">[1]</a>
Density	0.762 g/cm³	<a href="#">[1]</a>
Solubility	Soluble in alcohol; water, 64.54 mg/L @ 25 °C (est)	<a href="#">[8]</a>
Odor Profile	Not found in fragrance literature	

#### Regulatory Status:

The regulatory status of ingredients in cosmetics and fragrances is stringent. In the United States, the FDA regulates cosmetic ingredients, and in the European Union, a comprehensive list of banned and restricted substances is maintained.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) A search of these regulatory resources did not specifically identify **1-methoxypentane** as either a permitted or a prohibited substance for use in fragrances. Any new ingredient intended for use in fragrance formulations would require a thorough safety assessment.

#### Conclusion:

While the fragrance industry is continuously exploring new chemical entities, there is no public information to suggest that **1-methoxypentane** is currently utilized as a fragrance ingredient. Its potential olfactory properties have not been documented in the reviewed literature. Therefore, detailed application notes and protocols for its specific use in fragrance formulations cannot be provided at this time.

# Experimental Protocols

## Protocol 1: Synthesis of **1-Methoxypentane**

This protocol describes a general method for the laboratory synthesis of **1-methoxypentane**.

[\[14\]](#)

Objective: To synthesize **1-methoxypentane** from n-pentyl alcohol and a methylating agent.

Materials:

- n-pentyl alcohol (1.2 mole)
- Metallic sodium (0.25 gram-equivalent)
- Methyl iodide (or methyl bromide or dimethyl sulfate) (0.2 mole)
- Three-necked flask
- Stirrer
- Reflux condenser
- Heating mantle
- Distillation apparatus (including a 30-cm Vigreux column)
- Refractometer

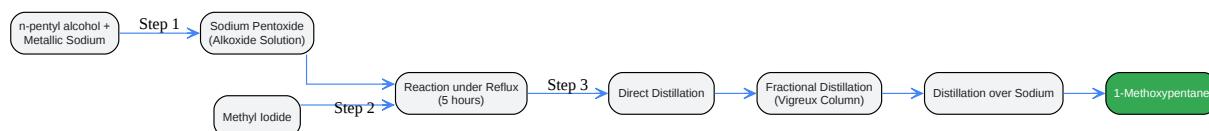
Procedure:

- Preparation of the Alkoxide:
  - In a three-necked flask equipped with a stirrer and reflux condenser, prepare an alkoxide solution by reacting metallic sodium with absolute n-pentyl alcohol.
- Methylation:

- To the resulting alkoxide, add the methylating agent (methyl iodide, methyl bromide, or dimethyl sulfate).
- Heat the mixture under reflux with continuous stirring for 5 hours, ensuring the exclusion of moisture.
- Distillation and Purification:
  - Distill the reaction product directly from the reaction mixture with stirring until the boiling point of n-pentyl alcohol is reached.
  - The distillate, containing **1-methoxypentane** and unreacted n-pentyl alcohol, is then subjected to fractional distillation using a 30-cm Vigreux column.
  - Collect several fractions and determine the refractive index of each.
  - Combine the fractions that consist essentially of the desired ether.
  - Repeat the distillation over 5% sodium until the refractive index of the final product is consistent with that of pure **1-methoxypentane** (n<sub>20</sub>/D 1.3873).[14]

Expected Yield: Approximately 80%.[\[14\]](#)

Diagram of Synthesis Workflow:



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Caption: Workflow for the synthesis of **1-Methoxypentane**.

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- To cite this document: BenchChem. [Application Notes and Protocols for 1-Methoxypentane in the Fragrance Industry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3055027#applications-of-1-methoxypentane-in-the-fragrance-industry>]

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